

Toxicological Profile of Hydramethylnon in Invertebrates: An In-depth Technical Guide

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Compound of Interest

Compound Name: Hydramethylnon

Cat. No.: B1673435

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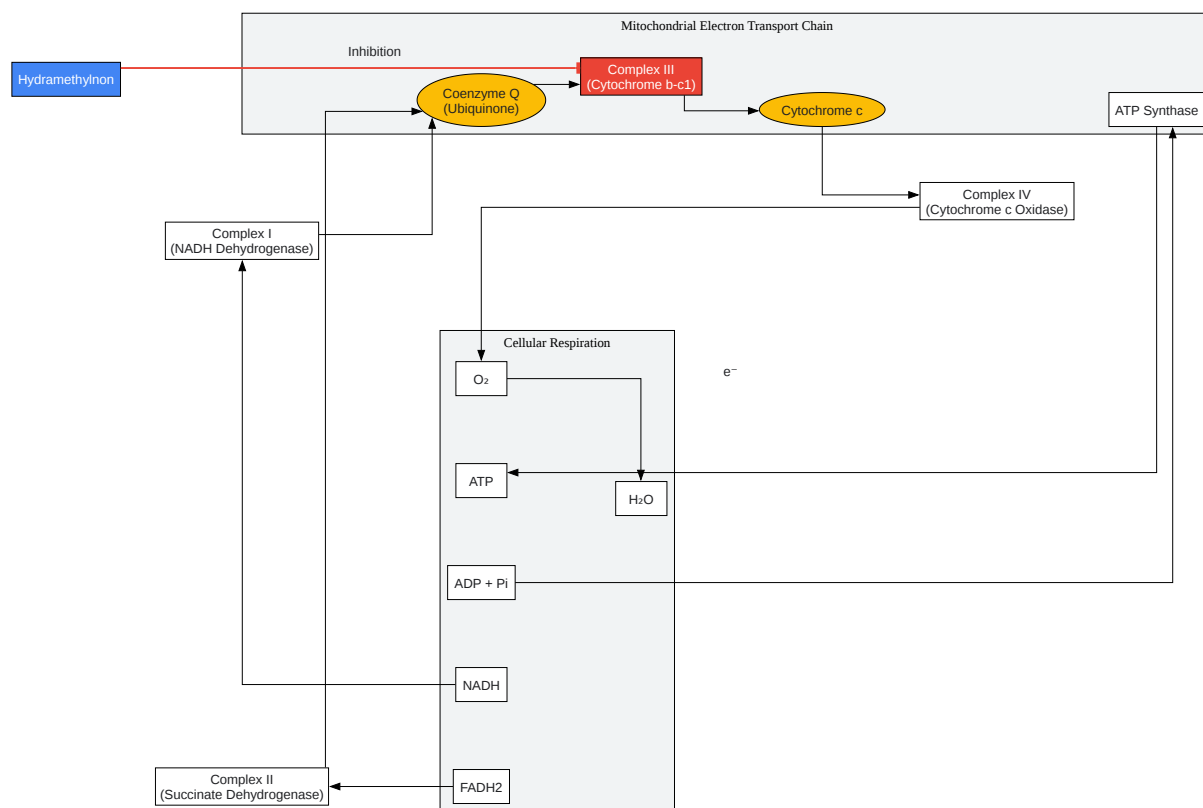
Introduction

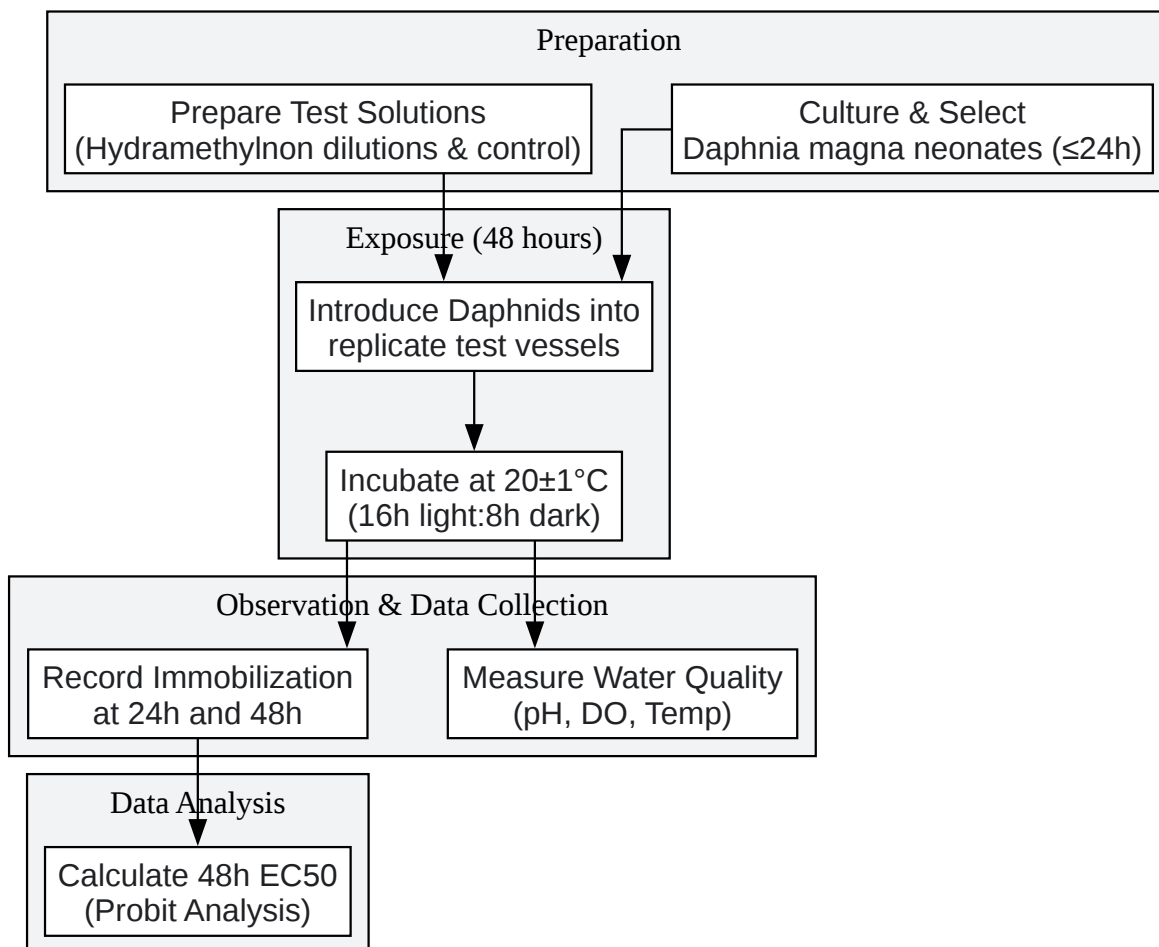
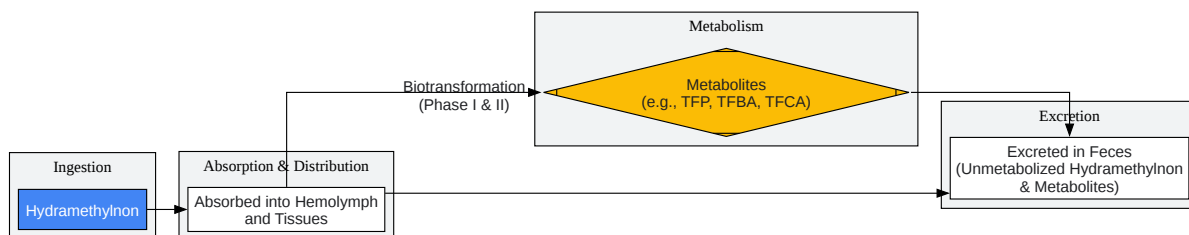
Hydramethylnon is a slow-acting insecticide belonging to the trifluoromethyl aminohydrazone chemical class. It is widely utilized in bait formulations to control various invertebrate pests, including ants, cockroaches, termites, and crickets.^[1] Its efficacy stems from its unique mode of action as a metabolic inhibitor, which offers a distinct advantage in targeting social insects by allowing the toxicant to be spread throughout a colony before causing mortality. This guide provides a comprehensive overview of the toxicological profile of **hydramethylnon** in invertebrates, focusing on its mechanism of action, metabolism, and acute toxicity, with detailed experimental protocols and data presented for key invertebrate species.

Mechanism of Action: Inhibition of Mitochondrial Respiration

Hydramethylnon's primary mode of action is the disruption of cellular energy production through the inhibition of the mitochondrial electron transport chain (ETC). Specifically, it targets Complex III, also known as the cytochrome b-c1 complex. By binding to this complex, **hydramethylnon** blocks the transfer of electrons, which in turn halts the production of ATP, the primary energy currency of the cell.^[2] This inhibition is dose-dependent and leads to a gradual depletion of cellular energy.^[2]

Insects that ingest **hydramethylnon** become lethargic within 24 hours and typically die within 3 to 4 days.^[2] This delayed toxicity is a crucial feature for its use in baits against social insects, as it allows foraging individuals to return to the colony and share the toxicant with other members, including the queen, leading to the collapse of the entire colony.^[2]





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References

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- 2. npic.orst.edu [npic.orst.edu]
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